

Application Note: Comprehensive Characterization of 2-Chloro-4-fluorophenylacetic Acid

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Compound of Interest

Compound Name: 2-Chloro-4-fluorophenylacetic acid

CAS No.: 177985-32-9

Cat. No.: B1362054

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Abstract

This document provides a comprehensive guide to the analytical methods for the characterization of **2-Chloro-4-fluorophenylacetic acid**, a key intermediate in pharmaceutical synthesis.^[1] The protocols detailed herein are designed for researchers, scientists, and drug development professionals, offering robust methodologies for identity, purity, and structural confirmation. This guide emphasizes the causality behind experimental choices, ensuring scientifically sound and reproducible results. The methods covered include High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), Nuclear Magnetic Resonance (NMR) Spectroscopy, and Fourier-Transform Infrared (FTIR) Spectroscopy.

Introduction

2-Chloro-4-fluorophenylacetic acid (C₈H₆ClFO₂) is a halogenated aromatic carboxylic acid with a molecular weight of 188.58 g/mol.^{[2][3]} Its structural integrity and purity are critical for the synthesis of active pharmaceutical ingredients (APIs). This application note outlines a suite

of analytical techniques to ensure the quality and consistency of this intermediate. The selection of these methods is based on their specificity, sensitivity, and ability to provide complementary information for a complete characterization.

Physicochemical Properties of **2-Chloro-4-fluorophenylacetic Acid**:

Property	Value	Source
Molecular Formula	C ₈ H ₆ ClFO ₂	[2][3]
Molecular Weight	188.58 g/mol	[3]
Appearance	White to pale cream crystals or powder	[4]
Melting Point	98.5-107.5°C	[4]
Solubility	Slightly soluble in water	[1]

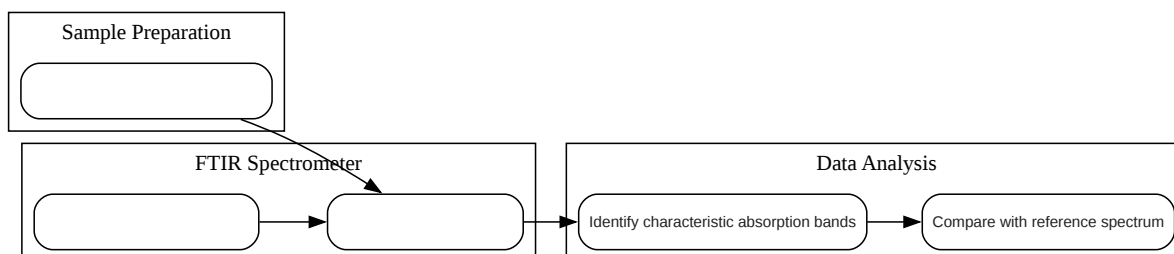
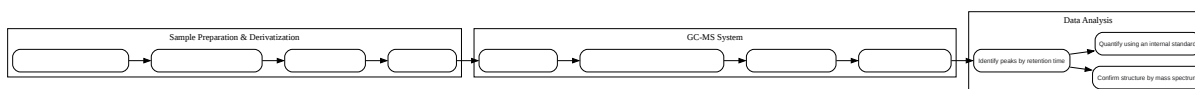
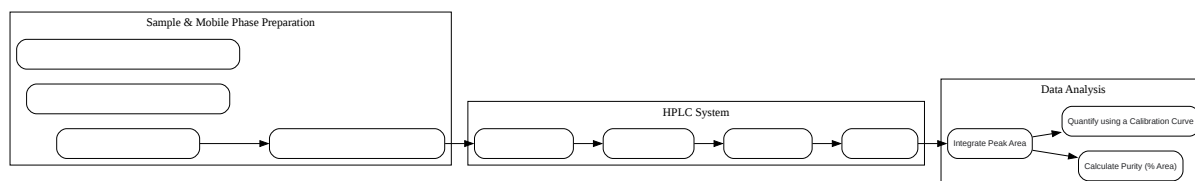
High-Performance Liquid Chromatography (HPLC) for Purity and Quantification

HPLC is the cornerstone for assessing the purity of **2-Chloro-4-fluorophenylacetic acid** and quantifying it in various matrices. A reverse-phase method is optimal, leveraging the compound's moderate polarity.

Rationale for Method Selection

A C18 column is chosen for its versatility and proven efficacy in retaining and separating aromatic carboxylic acids. The mobile phase, a gradient of acetonitrile and water with a formic acid modifier, ensures sharp peak shapes and optimal retention. Formic acid aids in protonating the carboxylic acid group, enhancing its retention on the non-polar stationary phase. UV detection at 264 nm is selected based on the aromatic nature of the analyte, which is expected to have a strong chromophore.[5]

Experimental Workflow: HPLC Analysis



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Sources

- [1. 2-Chloro-4-fluorophenylacetic acid, 97% 5 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific \[fishersci.com\]](#)
- [2. buildingblock.bocsci.com \[buildingblock.bocsci.com\]](#)
- [3. scbt.com \[scbt.com\]](#)
- [4. 2-Chloro-4-fluorophenylacetic acid, 97% 25 g | Buy Online | Thermo Scientific Chemicals \[thermofisher.com\]](#)
- [5. HPLC Method for 2-Fluorophenylacetic acid, 4-Fluorophenylacetic acid, 3-Fluorophenylacetic acid Compatible with Mass Spectrometry | SIELC Technologies \[sielc.com\]](#)
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